

Application Notes and Protocols for Ethyl Cinnamate in Fragrance Formulation

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Compound of Interest

Compound Name: Ethyl Cinnamate

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Introduction

Ethyl cinnamate is a naturally occurring ester valued in the fragrance and flavor industries for its versatile aromatic profile.[1][2] Found in the essential oil of cinnamon and other plants, it is widely synthesized for commercial use.[3][4][5] Its sweet, fruity, and balsamic character lends warmth, depth, and complexity to a wide array of fragrance compositions.[6][7] Beyond its olfactory contributions, **ethyl cinnamate** offers functional benefits, including good stability and the ability to act as a fixative, enhancing the longevity of other fragrance notes.[8] These application notes provide a comprehensive overview of its use in fragrance formulation, including its physicochemical properties, olfactory profile, stability, and detailed experimental protocols for its evaluation.

Physicochemical Properties

A thorough understanding of **ethyl cinnamate**'s physical and chemical properties is essential for its effective use in formulation. These properties influence its behavior in various solvents and product bases.

Property	Value	Reference
Chemical Name	Ethyl (2E)-3-phenylprop-2-enoate; Cinnamic acid ethyl ester	[4][9]
CAS Number	103-36-6	[4][9]
FEMA Number	2430	[4][10][11]
Molecular Formula	C ₁₁ H ₁₂ O ₂	[9][12]
Molecular Weight	176.21 g/mol	[9][12]
Appearance	Colorless to pale yellow liquid	[9][10]
Melting Point	6-8 °C	[4][9][10]
Boiling Point	271 °C	[4][9][10]
Density	1.045 - 1.049 g/cm ³ at 20-25 °C	[9][10][13]
Refractive Index	1.558 - 1.562 at 20 °C	[10][11]
Vapor Pressure	6 Pa at 20 °C	[4][10]
Flash Point	>110 °C (>230 °F)	[10][13]
Solubility	Soluble in alcohol, chloroform, and other organic solvents; Insoluble in water.	[3][4][10]

Olfactory Profile

Ethyl cinnamate is prized for its complex and multifaceted aroma.[14] Its scent is predominantly sweet, balsamic, and fruity, with distinct spicy undertones reminiscent of cinnamon.[4][6][12]

- Top Notes: A first impression reveals sweet, fruity notes, often compared to plum, cherry, or strawberry.[4][6][15]

- Heart Notes: The core of the fragrance is a warm, balsamic, and honey-like character.[\[2\]](#)[\[4\]](#)[\[6\]](#)
- Base Notes: A subtle, powdery, and spicy cinnamon note provides a long-lasting and warm foundation.[\[4\]](#)[\[10\]](#)[\[16\]](#)

Due to its moderate volatility, it is often utilized as a heart note in fragrance compositions, bridging the transition from the top to the base notes.[\[2\]](#)[\[8\]](#)

Application in Fragrance Formulation

Ethyl cinnamate's versatility makes it a valuable component in various fragrance families.[\[1\]](#) It can be used to add warmth, enhance floral or fruity notes, and provide a subtle spicy character.[\[1\]](#)[\[7\]](#)

Role in Different Fragrance Families

- Oriental Fragrances: Its warm, sweet, and spicy profile makes it an ideal ingredient for oriental compositions, where it blends seamlessly with notes of vanilla, amber, and resins.[\[1\]](#)[\[8\]](#) It can amplify the sweetness of vanillin and neutralize the harshness of other spices like eugenol.[\[10\]](#)
- Floral Fragrances: In floral bouquets, **ethyl cinnamate** can enhance the natural sweetness of notes like rose, jasmine, and ylang-ylang, adding richness and depth.[\[1\]](#)[\[14\]](#)
- Fruity Fragrances: It is used to create or enhance fruity accords such as cherry, grape, and strawberry.[\[3\]](#)[\[8\]](#)[\[17\]](#)
- Gourmand Fragrances: Its cinnamon and honey facets are well-suited for gourmand scents, complementing notes of chocolate, caramel, and other confections.[\[1\]](#)[\[6\]](#)

Function in a Composition

- Modifier: It can modify and balance other notes, for example, by softening the sharper elements of some floral accords.[\[1\]](#)
- Blender: It harmonizes different ingredients within a composition, creating a more rounded and cohesive fragrance.[\[1\]](#)

- **Fixative:** With moderate volatility and a long-lasting character, it helps to prolong the presence of more volatile top notes.[\[2\]](#)[\[8\]](#) Its aroma has been noted to last for an extended period on a smelling strip.[\[14\]](#)

Synergistic Blends

Ethyl cinnamate pairs exceptionally well with a variety of other fragrance materials.

Blending Partner	Olfactory Effect
Vanilla, Amber, Sandalwood	Creates warm, cozy, and inviting scents, particularly for autumn and winter fragrances. [1]
Rose, Jasmine, Ylang-Ylang	Accentuates the sweetness of floral notes, adding sophistication and richness. [1]
Citrus (Bergamot, Lemon)	Adds a slight sweetness that enhances the freshness of citrus accords. [1]
Spices (Clove, Cardamom)	Intensifies the spicy character, creating exotic and intriguing aromas. [1]
Vanillin, Eugenol	Can amplify the sweetness of vanillin while neutralizing the harshness of eugenol. [10]

Typical Usage Levels

The concentration of **ethyl cinnamate** can be adjusted to achieve different effects.

Application	Typical Concentration (%)
Fine Fragrance / Perfume	0.5 - 8%
Soaps & Shower Gels	0.1 - 0.8%
Lotions & Creams	0.1 - 0.5%
Air Fresheners	0.2 - 2%

Note: These are general guidelines. The final concentration depends on the desired scent profile and the other ingredients in the formula. Always adhere to regional regulations and IFRA (International Fragrance Association) standards.

Stability and Performance

Ethyl cinnamate generally exhibits good stability in various consumer product bases.[\[15\]](#)

- **Product Compatibility:** It shows good stability in shampoos, soaps, body lotions, and detergents.[\[15\]](#) However, its stability is considered poor in the presence of strong oxidizing agents like bleaches.[\[15\]](#)
- **Photostability:** It functions as a UV absorber, which helps to protect the fragrance formulation itself from degradation caused by light exposure.[\[8\]](#)[\[18\]](#) This can prevent color fading and the breakdown of other sensitive ingredients, thereby enhancing the product's shelf life.[\[18\]](#)
- **Thermal Stability:** It maintains its flavor and aroma profile during processes like baking and pasteurization, which is particularly relevant for its use in food products but also indicates robustness for heated manufacturing processes of scented goods.[\[6\]](#)

Safety and Regulatory Information

- **General Safety:** **Ethyl cinnamate** is generally recognized as safe (GRAS) for use as a flavoring agent by bodies such as the Flavor and Extract Manufacturers Association (FEMA).[\[8\]](#)[\[10\]](#)
- **Dermal Safety:** While generally considered safe for use in fragrances at appropriate concentrations, it may cause skin irritation or allergic reactions in sensitive individuals.[\[1\]](#) It is recommended to follow safety guidelines and conduct patch testing.[\[1\]](#)[\[13\]](#)
- **Handling:** Standard laboratory safety precautions should be observed when handling **ethyl cinnamate**, including the use of gloves and safety goggles.[\[12\]](#)[\[13\]](#) Work in a well-ventilated area is recommended.[\[13\]](#)
- **Regulatory Compliance:** Formulators must adhere to the standards and amendments set by the International Fragrance Association (IFRA) regarding its use in different categories of consumer products.

Experimental Protocols

The following protocols provide standardized methods for evaluating the olfactory properties, performance, and stability of **ethyl cinnamate** in fragrance formulations.

Protocol: Olfactory Evaluation of Raw Material

Objective: To systematically evaluate the odor profile of **ethyl cinnamate** over time.

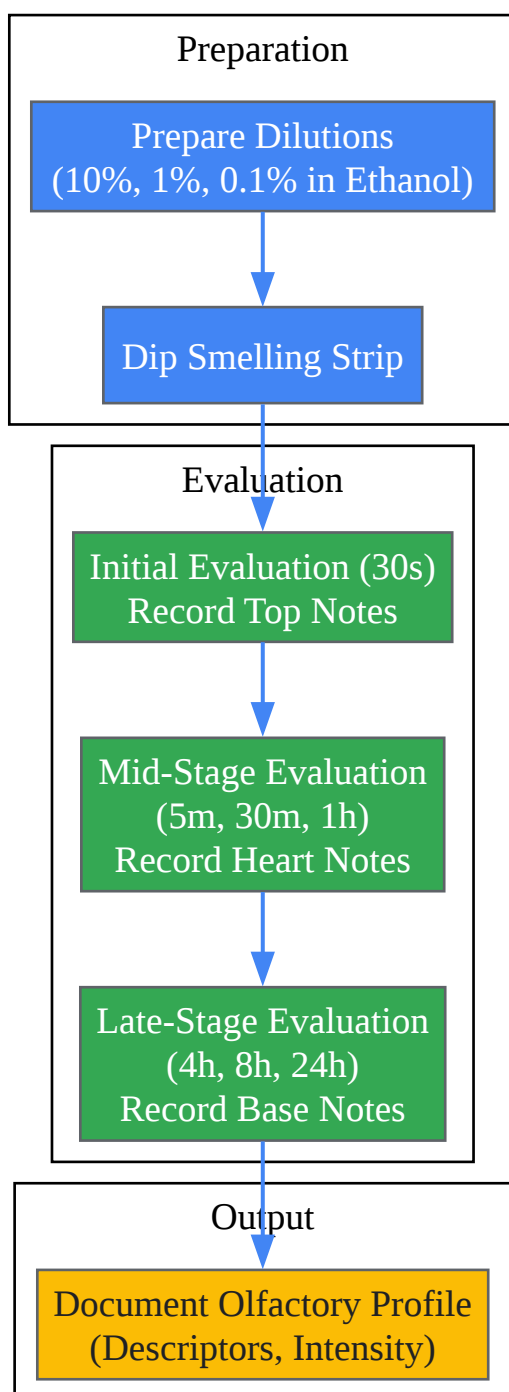
Materials:

- **Ethyl cinnamate**
- Ethanol (perfumer's grade)
- Glass beakers
- Graduated pipettes or digital scale
- Standard fragrance smelling strips (blotters)
- Stopwatch

Procedure:

- **Prepare Dilutions:** Create a 10% dilution of **ethyl cinnamate** in ethanol.[\[19\]](#) For a more detailed evaluation, also prepare 1% and 0.1% dilutions to assess its strength and character at lower concentrations.[\[19\]](#)
- **Dipping:** Dip a smelling strip into the 10% solution, ensuring it is submerged about 1 cm for 2-3 seconds. Remove the strip and allow the excess to drip off.
- **Initial Evaluation (Top Notes):** After 30 seconds (to allow the ethanol to flash off), wave the strip about 10-15 cm from the nose and record the initial impressions. Note the fruity, sweet, and any volatile characteristics.
- **Mid-Stage Evaluation (Heart Notes):** Evaluate the scent again at intervals of 5 minutes, 30 minutes, and 1 hour. Record the development of the balsamic, honey, and spicy notes.

- Late-Stage Evaluation (Base Notes): Continue to evaluate the strip at 4, 8, and 24 hours to assess the tenacity and the emergence of the deeper, powdery base notes.
- Data Recording: Document all olfactory descriptors, intensity ratings (e.g., on a scale of 1-5), and any changes observed over the entire evaluation period.



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Caption: Workflow for the olfactory evaluation of **ethyl cinnamate**.

Protocol: Substantivity Evaluation

Objective: To quantify the longevity of **ethyl cinnamate**'s aroma on a substrate.

Materials:

- **Ethyl cinnamate** solution (10% in ethanol)
- Smelling strips
- Stopwatch or timer
- Odor-free environment
- Panel of at least 3 trained sensory assessors

Procedure:

- Preparation: Dip a set of labeled smelling strips into the 10% **ethyl cinnamate** solution as described in Protocol 7.1.
- Evaluation Schedule: Assessors should evaluate the strips at predefined time intervals: 0, 1, 2, 4, 8, 12, 24, and 48 hours, and then every 24 hours thereafter until the characteristic odor is no longer detectable.
- Intensity Rating: At each time point, each assessor independently rates the perceived odor intensity on a labeled magnitude scale (e.g., 0 = no odor, 1 = very weak, 5 = very strong).
- Data Analysis: Plot the average intensity rating against time. The substantivity is defined as the time at which the average intensity falls below a predetermined threshold (e.g., 1.0).^[20]
- Comparison: This protocol can be adapted to compare the substantivity of **ethyl cinnamate** with other fragrance materials or to evaluate its performance on different substrates like fabric swatches.

Protocol: Accelerated Stability Testing in a Product Base

Objective: To assess the stability of a fragrance formulation containing **ethyl cinnamate** in a representative product base (e.g., lotion) under stressed conditions.[\[21\]](#)

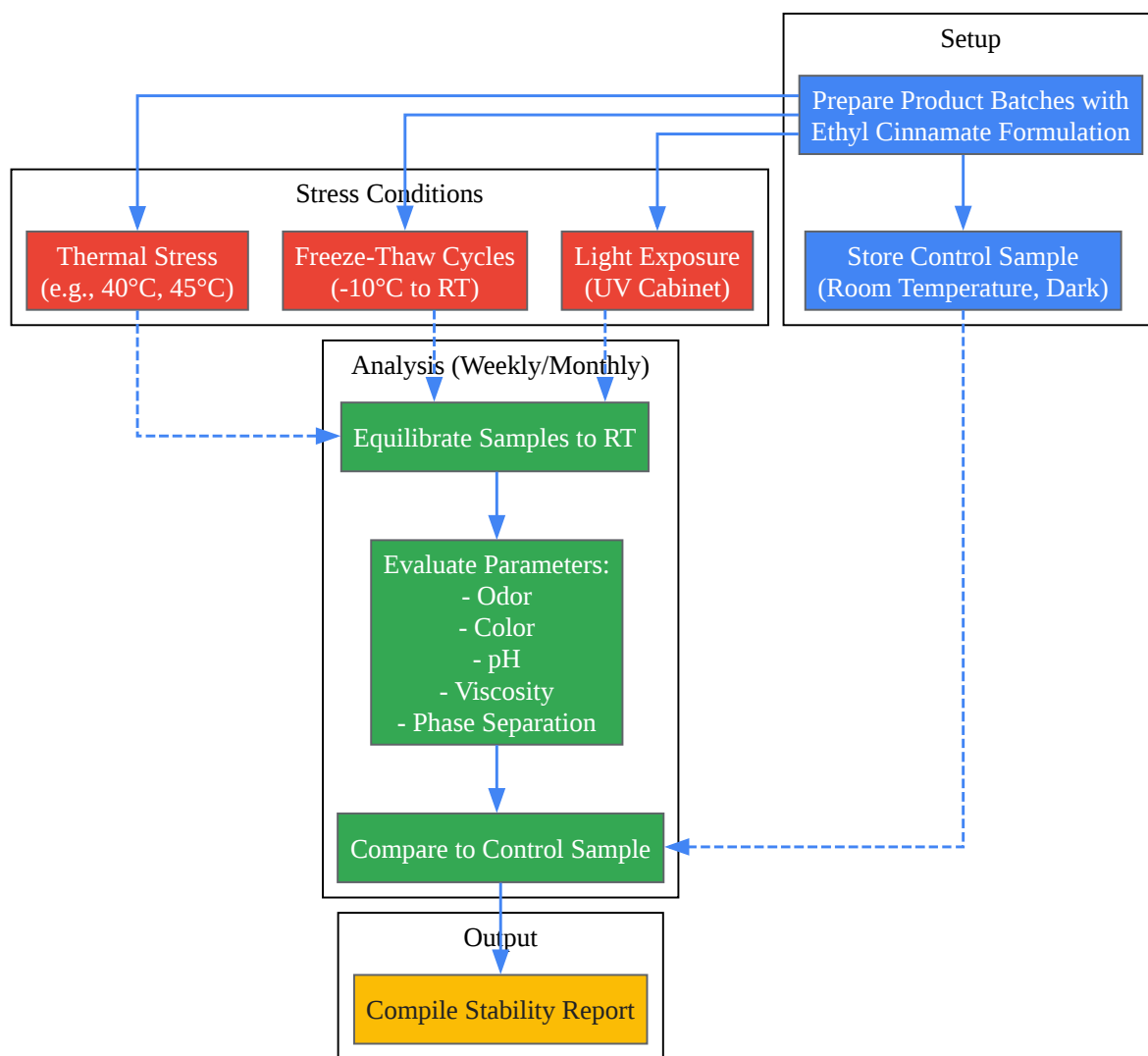
Materials:

- Test fragrance oil containing **ethyl cinnamate**
- Product base (e.g., unscented lotion)
- Control fragrance oil (without **ethyl cinnamate**, if applicable)
- Appropriate packaging for the product
- Stability ovens/climate chambers set to various conditions (e.g., 40°C, 45°C).[\[22\]](#)
- Refrigerator/freezer
- UV light cabinet[\[21\]](#)
- pH meter, viscometer
- Control samples stored at room temperature (e.g., 25°C) in the dark.[\[22\]](#)

Procedure:

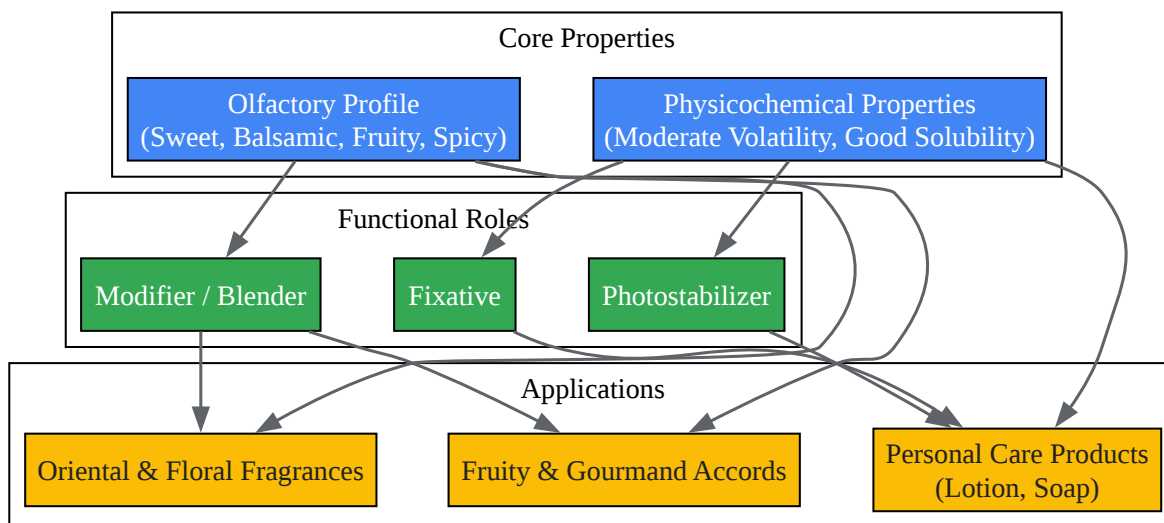
- Sample Preparation: Prepare several batches of the final product.[\[23\]](#) One batch will be the control, stored at room temperature.[\[22\]](#) Other batches will be subjected to stress conditions.
- Stress Conditions:
 - Thermal Stress: Place samples in ovens at 40°C and 45°C. One month at 40-45°C can indicate approximately one year of shelf life at room temperature.[\[22\]](#)
 - Freeze-Thaw Cycling: Subject samples to repeated cycles of freezing (e.g., -10°C for 24 hours) followed by thawing at room temperature for 24 hours.[\[21\]](#)[\[22\]](#) Perform at least three cycles.

- Light Exposure: Place samples in a UV light cabinet to simulate exposure to sunlight.[21]
- Evaluation: At specified time points (e.g., initial, 1 week, 2 weeks, 1 month, 3 months), remove samples from the stress conditions and allow them to equilibrate to room temperature for 24 hours.[22]
- Analysis: Evaluate the samples against the room temperature control for the following parameters:[23][24]
 - Odor: Does the scent profile remain consistent?
 - Color: Has the color changed?
 - pH: Has the pH value shifted significantly?
 - Viscosity: Has the texture or thickness changed?
 - Phase Separation: Is the product still a stable emulsion?
- Conclusion: Compile a report detailing any changes observed under each stress condition. Significant changes in odor, color, or physical properties indicate potential stability issues with the formulation.[23]



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Caption: Workflow for accelerated stability testing of a fragrance.



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